

Personal protective equipment for handling 4-(Diethylamino)salicylaldehyde

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Compound of Interest

Compound Name: 4-(Diethylamino)salicylaldehyde

Cat. No.: B093021

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Essential Safety and Handling Guide: 4-(Diethylamino)salicylaldehyde

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with 4-(Diethylamino)salicylaldehyde. Adherence to these procedures is crucial for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Diethylamino)salicylaldehyde is classified as a hazardous substance. It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure and ensure personal safety.

Signal Word: Warning^{[1][2]}

Hazard Statements:

- Causes skin irritation (H315).^{[1][2]}
- Causes serious eye irritation (H319).^{[1][2]}

- May cause respiratory irritation (H335).[\[1\]](#)[\[2\]](#)
- Toxic to aquatic life with long-lasting effects (H411).[\[1\]](#)

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields	Must meet ANSI Z87.1 standard.[3]
Chemical Safety Goggles	Required when there is a splash hazard.[3][4]	
Face Shield	To be worn over safety glasses or goggles during procedures with a high risk of splashing.[3][5]	
Hand Protection	Chemical-resistant Gloves	Disposable nitrile gloves are suitable for incidental contact. [3] For prolonged contact, heavier-duty gloves should be worn.[3] Always inspect gloves before use and remove them immediately if contaminated.[3][6]
Body Protection	Laboratory Coat	A standard lab coat is required to protect personal clothing.[3][6]
Chemical-resistant Apron	Recommended for procedures involving large quantities or a high risk of splashing.	
Respiratory Protection	NIOSH-approved Respirator	A dust mask (e.g., N95) should be used if handling the powder outside of a fume hood to avoid inhaling dust particles.[2][4] Use in a well-ventilated area is essential.[1][4][7]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately.[1] [4][7] If breathing is difficult, provide oxygen.[1] [7] If breathing has stopped, give artificial respiration.[1][4][7] Seek immediate medical attention.[1][4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][4][7] Get medical attention if irritation develops or persists.[1][7] Wash contaminated clothing before reuse.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4][7] Remove contact lenses if present and easy to do.[1][4] Seek immediate medical attention.[1][4][7]
Ingestion	Do NOT induce vomiting.[1][4][7] If the person is conscious and alert, give 2-4 cupfuls of milk or water.[7] Never give anything by mouth to an unconscious person.[1][4][7] Seek immediate medical attention.[1][4][7]

Handling, Storage, and Disposal

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidents.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][7]
- Avoid contact with skin, eyes, and clothing.[1]
- Avoid breathing dust.[1][4]

- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- The substance is air and moisture sensitive; consider storing under an inert atmosphere.[\[4\]](#)
[\[8\]](#)
- Store locked up.[\[1\]](#)[\[4\]](#)

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[\[1\]](#)[\[4\]](#)
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)[\[4\]](#)
- Do not reuse empty containers.[\[1\]](#) Dispose of them as unused product.[\[1\]](#)

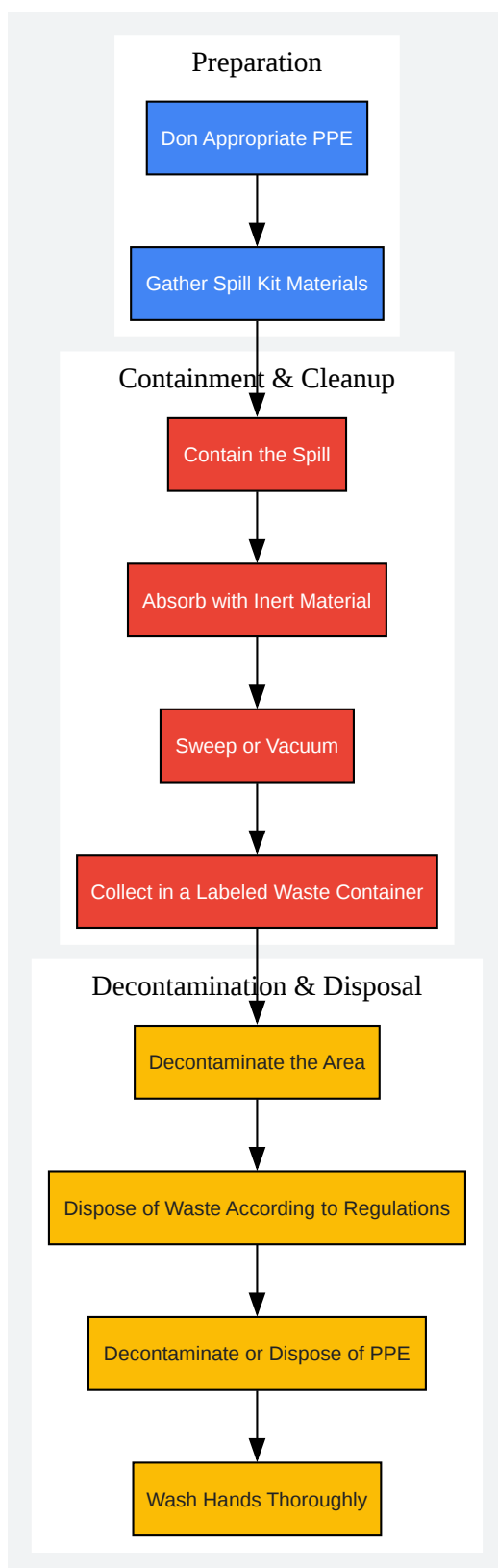
Quantitative Data

The following table summarizes key quantitative data for **4-(Diethylamino)salicylaldehyde**.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ₂ [2][9][10]
Molecular Weight	193.24 g/mol [2][10]
Melting Point	60-62 °C[2][9][11]
Boiling Point	329.46 °C (estimate)[9][11]
Appearance	Beige to lilac purple solid[7] or yellow to brown crystalline powder.[9][11]
Solubility	Insoluble in water.[9][11] Soluble in ethanol, acetone, benzene, and ether.[9] Slightly soluble in DMSO and methanol.[9]
Oral LD50 (Rat)	2262 mg/kg[7]
Oral LD50 (Mouse)	1131 mg/kg[7]
Dermal LD50 (Rat)	>2500 mg/kg[7]

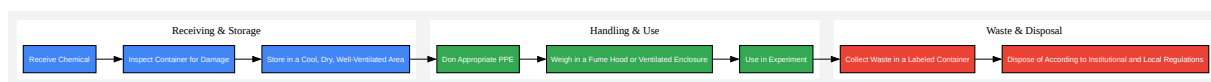
Operational Plans

The following diagrams illustrate the procedural workflows for handling 4-(Diethylamino)salicylaldehyde.



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Caption: Workflow for handling a chemical spill of **4-(Diethylamino)salicylaldehyde**.



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Caption: General procedure for handling **4-(Diethylamino)salicylaldehyde** from receipt to disposal.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for syntheses involving **4-(Diethylamino)salicylaldehyde** are typically proprietary to the research institution or company developing the procedure and are not publicly available in safety documents. This compound is primarily used as a chemical intermediate in the synthesis of other molecules, such as Schiff-base ligands.^{[11][12]}

Information regarding signaling pathways is not applicable, as **4-(Diethylamino)salicylaldehyde** is a laboratory chemical and not a therapeutic agent for which biological signaling pathways are typically investigated.

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